

An In-depth Technical Guide to **1H-1,2,4-Triazole-1-ethanol**

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **1H-1,2,4-Triazole-1-ethanol**

Cat. No.: **B1297610**

[Get Quote](#)

This technical guide provides a comprehensive overview of **1H-1,2,4-Triazole-1-ethanol**, a heterocyclic compound of interest to researchers, scientists, and professionals in drug development. The document details its chemical properties, synthesis, and biological significance.

Core Molecular Data

1H-1,2,4-Triazole-1-ethanol is a small molecule featuring a triazole ring functionalized with an ethanol group. Its fundamental chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C4H7N3O	[1] [2]
Molecular Weight	113.12 g/mol	[1] [2]
IUPAC Name	2-(1H-1,2,4-triazol-1-yl)ethanol	[2]
CAS Number	3273-14-1	[1] [2]

It is important to distinguish the parent compound from its various derivatives, which will have different molecular formulas and weights. For instance, α -butyl- α -(2,4-dichlorophenyl)-**1H-1,2,4-Triazole-1-ethanol** has a molecular formula of C14H17Cl2N3O and a molecular weight of 314.210.[\[3\]](#)

Synthesis and Biological Activity

The synthesis of 1,2,4-triazole derivatives is a significant area of research due to their wide range of biological activities.^[4] These compounds are known to exhibit antifungal, antimicrobial, anticancer, and anticonvulsant properties.^[4]

Derivatives of **1H-1,2,4-triazole-1-ethanol** have been synthesized and investigated for their potential as antifungal agents and plant growth regulators.^[5] The general synthetic strategies often involve multi-step reactions starting from a core 1,2,4-triazole structure.^[6] Microwave-assisted synthesis has emerged as a rapid and efficient method for producing these derivatives, often leading to higher yields and shorter reaction times compared to conventional heating methods.

Experimental Protocols

Below is a representative protocol for the synthesis of a 1,2,4-triazole derivative, based on common laboratory practices for similar compounds.

Objective: To synthesize a substituted 1,2,4-triazole derivative via a multi-step reaction.

Materials:

- 4-Amino-1,2,4-triazole
- 4-Aminoacetophenone
- Ethanol
- Glacial Acetic Acid
- Acetyl Chloride
- Dry Benzene
- Thiourea
- Alkaline solution

- 2-Hydroxy-1,2-diphenylethan-1-one
- Dimethyl formamide (DMF)
- Standard laboratory glassware and reflux apparatus

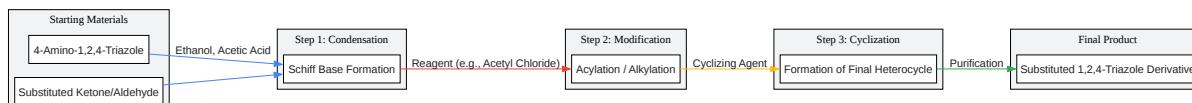
Methodology:

- Schiff Base Formation:
 - A mixture of 4-amino-1,2,4-triazole and 4-aminoacetophenone is refluxed in absolute ethanol with a few drops of glacial acetic acid.[6]
 - The reaction is monitored until completion, after which the mixture is cooled.
 - The resulting solid Schiff base is filtered and purified from ethanol.[6]
- N-Acyl Derivative Synthesis:
 - The synthesized Schiff base is dissolved in dry benzene.
 - Acetyl chloride is added to the solution, leading to an addition reaction at the azomethine group to form the N-acyl derivative.[6]
- N-Thiourea Derivative Formation:
 - The N-acyl derivative is reacted with thiourea in an alkaline solution to produce the N-thiourea derivative.[6]
- Cyclization to Imidazole Derivative:
 - The N-thiourea derivative undergoes a cyclization reaction with 2-hydroxy-1,2-diphenylethan-1-one in dimethyl formamide (DMF) to yield the final imidazole derivative of the 1,2,4-triazole.[6]

Characterization: The structure of the synthesized compounds is typically confirmed using spectroscopic methods such as ^1H NMR, Mass Spectrometry, and elemental analysis.[5]

Visualized Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of 1,2,4-triazole derivatives, highlighting the key stages from starting materials to the final product.



[Click to download full resolution via product page](#)

Caption: Generalized synthesis workflow for 1,2,4-triazole derivatives.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. 1H-1,2,4-Triazole-1-ethanol | C4H7N3O | CID 550925 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 3. 1H-1,2,4-Triazole-1-ethanol, α -butyl- α -(2,4-dichlorophenyl)-, (./-)- [webbook.nist.gov]
- 4. Synthesis methods of 1,2,3-/1,2,4-triazoles: A review - PMC [pmc.ncbi.nlm.nih.gov]
- 5. tandfonline.com [tandfonline.com]
- 6. chemmethod.com [chemmethod.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1H-1,2,4-Triazole-1-ethanol]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1297610#1h-1-2-4-triazole-1-ethanol-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com